

# Application Notes and Protocols: Pillar[n]arene-Based Materials for Gas Separation

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## Compound of Interest

Compound Name:	Pilaren
CAS No.:	60996-13-6
Cat. No.:	B1208710

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Pillar[n]arenes are a class of macrocyclic host molecules with a unique pillar-shaped architecture, an electron-rich cavity, and tunable functionalities.<sup>[1][2]</sup> These features make them highly attractive building blocks for the creation of advanced porous materials with applications in gas separation and storage.<sup>[1][3]</sup> Their rigid structure and the ability to form well-defined channels and cavities allow for precise size and shape-selective separation of gas molecules. This document provides detailed application notes and experimental protocols for the synthesis of pillar[n]arene-based materials, the fabrication of gas separation membranes, and the characterization of their gas transport properties.

## Applications in Gas Separation

Pillar[n]arene-based materials, including porous organic polymers (POPs) and mixed-matrix membranes (MMMs), have shown significant promise for a variety of gas separation applications, including:

- Carbon Dioxide Capture: The electron-rich cavity of pillar[n]arenes can interact favorably with CO<sub>2</sub>, leading to high selectivity for CO<sub>2</sub> over other gases like N<sub>2</sub> and CH<sub>4</sub>.<sup>[3][4]</sup>
- Methane Purification: Pillar<sup>[5]</sup>arene-based MMMs have demonstrated exceptionally high selectivity for the separation of light gases from methane.<sup>[6]</sup>
- Hydrocarbon Separations: The well-defined pore structures of pillar[n]arene-based materials enable the separation of hydrocarbon isomers.<sup>[2][3]</sup>
- Hydrogen Purification: The molecular sieving properties of pillar[n]arene-integrated membranes can be exploited for the separation of H<sub>2</sub> from larger gas molecules.<sup>[6][7]</sup>

## Quantitative Gas Separation Performance

The following tables summarize the gas separation performance of various pillar[n]arene-based materials reported in the literature.

Table 1: Gas Separation Performance of Pillar<sup>[5]</sup>arene-Based Mixed-Matrix Membranes (MMM)

Membrane Composition	Gas Pair	Permeability (Barrer)	Selectivity	Reference
Pillar[5]arene (P5-SOF) / Matrimid™ (50 wt%)	CO <sub>2</sub> /CH <sub>4</sub>	8.5 ± 0.2 (CO <sub>2</sub> )	180 ± 40	[6]
Pillar[5]arene (P5-SOF) / Matrimid™ (50 wt%)	N <sub>2</sub> /CH <sub>4</sub>	-	6.5	[6]
Pillar[5]arene (P5-SOF) / Matrimid™ (50 wt%)	H <sub>2</sub> /CH <sub>4</sub>	26 ± 1 (H <sub>2</sub> )	600 ± 100	[6]
Pillar[5]arene-Poly(arylate-amide)	H <sub>2</sub> /CO <sub>2</sub>	-	32	[7]
Pillar[5]arene-Poly(arylate-amide)	CO <sub>2</sub> /CH <sub>4</sub>	-	150	[7]
Pillar[5]arene-Poly(arylate-amide)	H <sub>2</sub> /CH <sub>4</sub>	-	4600	[7]
Pillar[5]arene-Poly(arylate-amide)	O <sub>2</sub> /N <sub>2</sub>	-	13	[7]
Pillar[5]arene-Poly(arylate-amide)	N <sub>2</sub> /CH <sub>4</sub>	-	4.7	[7]

Permeability is typically reported for the more permeable gas. 1 Barrer = 10<sup>-10</sup> cm<sup>3</sup>(STP)·cm / (cm<sup>2</sup>·s·cmHg).

## Experimental Protocols

### Protocol 1: Synthesis of Per-ethylated Pillar[5]arene (PEt[5])

This protocol describes a representative synthesis of a functionalized pillar[5]arene.

Materials:

- 1,4-Diethoxybenzene
- Paraformaldehyde
- Iron(III) chloride ( $\text{FeCl}_3$ )
- Tetramethylammonium chloride (TMAC)
- Dichloromethane (DCM)
- Deionized water
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Petroleum ether
- Diethyl ether

Procedure:

- In a reaction vessel, heat  $\text{FeCl}_3$  (58 mg, 0.358 mmol) and TMAC (28 mg, 0.255 mmol) at 110 °C with gentle stirring until a dark brown viscous liquid forms.
- Prepare a solution of 1,4-diethoxybenzene (a pillar[5]arene precursor, e.g., PEt[5] starting material for conversion experiments - 10 mg, 0.010 mmol) and 1,4-dimethoxybenzene (DMB) (3 mg, 0.014 mmol) in DCM (25 mL).
- Add the DCM solution to the heated  $\text{FeCl}_3$ /TMAC mixture.
- Stir the reaction mixture at 25 °C for 2 minutes.

- Quench the reaction by adding deionized water (50 mL) and continue stirring at 25 °C for 1 week.
- Separate the organic layer and wash it with deionized water and brine.
- Dry the organic layer over anhydrous MgSO<sub>4</sub>, filter, and remove the solvent under vacuum.
- Purify the crude product by preparative thin-layer chromatography (TLC) using a mixture of petroleum ether and diethyl ether (8:2) as the eluent to obtain the desired co-pillar[8]arene.

Note: This is an example of a co-pillar[8]arene synthesis. For the synthesis of a simple pillar[5]arene, the starting materials and stoichiometry would be adjusted.

## Protocol 2: Synthesis of a Porous Pillar[5]arene-based Polymer (P-PAP[5])

This protocol details the synthesis of a porous organic polymer for gas adsorption applications.

Materials:

- Dimethylpillar[5]arene (DMPA[5])
- Boron tribromide (BBr<sub>3</sub>)
- Dichloromethane (DCM)
- Deionized water
- Tetrafluoroterephthalonitrile
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- N,N-Dimethylformamide (DMF)
- 10% Hydrochloric acid (HCl)
- Methanol

- Chloroform

Procedure:

- Demethylation of DMPA[5]:
  - Dissolve DMPA[5] (2.25 g, 3.0 mmol) in DCM (100 mL).
  - Add  $\text{BBr}_3$  (5.5 mL, 60 mmol) to the solution and stir at room temperature for 24 hours.
  - Quench the reaction by adding deionized water (200 mL).
  - Filter the precipitate and wash with deionized water to obtain pillar[5]arene diol (PA[5]).
- Polymerization:
  - Create a suspension of PA[5] (1.53 g, 2.5 mmol), tetrafluoroterephthalonitrile (1.50 g, 7.5 mmol), and  $\text{K}_2\text{CO}_3$  (4.2 g, 30 mmol) in DMF (100 mL).
  - Heat the suspension at 90 °C for 48 hours under a nitrogen atmosphere.
  - Filter the resulting precipitate and wash sequentially with 10% HCl (100 mL), deionized water (300 mL), methanol (100 mL), and DCM (100 mL).
  - Dry the solid product under high vacuum to yield the porous polymer P-PAP[5].

### Protocol 3: Fabrication of a Pillar[5]arene/Matrimid™ Mixed-Matrix Membrane (MMM)

This protocol describes the fabrication of a mixed-matrix membrane for gas separation.

Materials:

- Pillar[5]arene-based Supramolecular Organic Framework (P5-SOF) filler
- Matrimid® 5218 polyimide
- N-Methyl-2-pyrrolidone (NMP) or other suitable solvent

- Glass casting plate
- Casting knife

Procedure:

- Filler Dispersion:
  - Disperse the desired amount of P5-SOF filler in a portion of the NMP solvent.
  - Sonicate the suspension for 1 hour to ensure uniform dispersion of the filler particles.
- Polymer Solution Preparation:
  - Dissolve the Matrimid® polymer in the remaining NMP with stirring until a homogeneous solution is formed.
- Dope Solution Preparation:
  - Add the P5-SOF suspension to the Matrimid® solution and stir the mixture overnight to create a homogeneous casting dope.
- Membrane Casting:
  - Pour the dope solution onto a clean, level glass plate.
  - Use a casting knife to cast a film of uniform thickness.
- Solvent Evaporation and Annealing:
  - Place the cast membrane in a vacuum oven.
  - Dry the membrane at a controlled temperature (e.g., 80-120 °C) for several hours to remove the solvent.
  - Anneal the membrane at a temperature below the glass transition temperature of the polymer (e.g., 150-200 °C) to remove residual solvent and enhance mechanical stability.

## Protocol 4: Gas Permeability Measurement (Constant Volume/Variable Pressure Method)

This protocol outlines a common method for testing the gas separation performance of the fabricated membranes.

Apparatus:

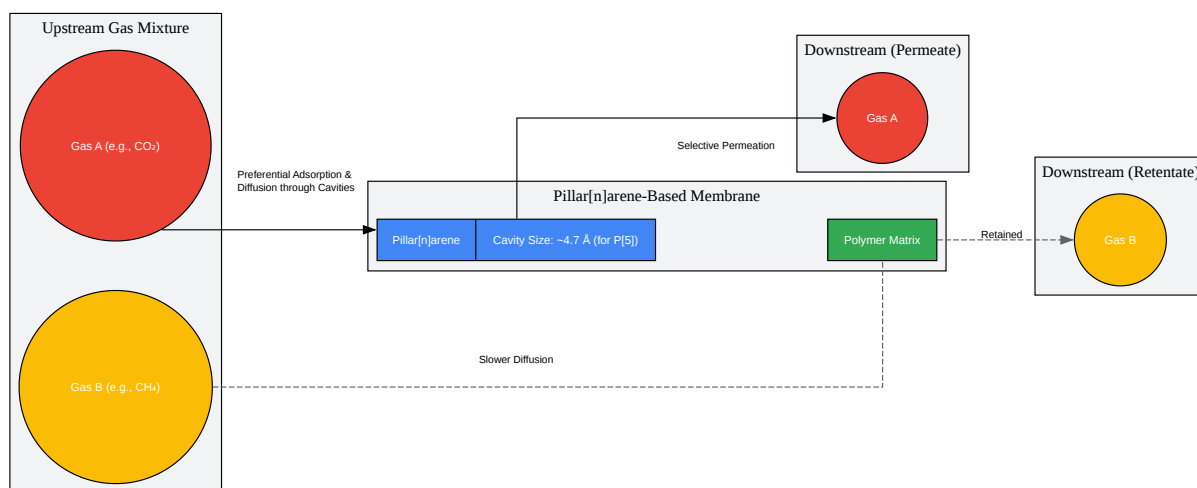
- Gas permeation cell
- Upstream pressure transducer
- Downstream pressure transducer
- Vacuum pump
- Mass flow controllers
- Constant temperature chamber
- Data acquisition system

Procedure:

- Membrane Mounting:
  - Cut a circular sample of the membrane and place it in the permeation cell, ensuring a good seal with O-rings.
- Leak Testing:
  - Evacuate both the upstream and downstream sides of the cell with the vacuum pump.
  - Close the valves and monitor the pressure on both sides to ensure there are no leaks.
- Permeation Measurement:
  - Evacuate the downstream volume to a high vacuum.

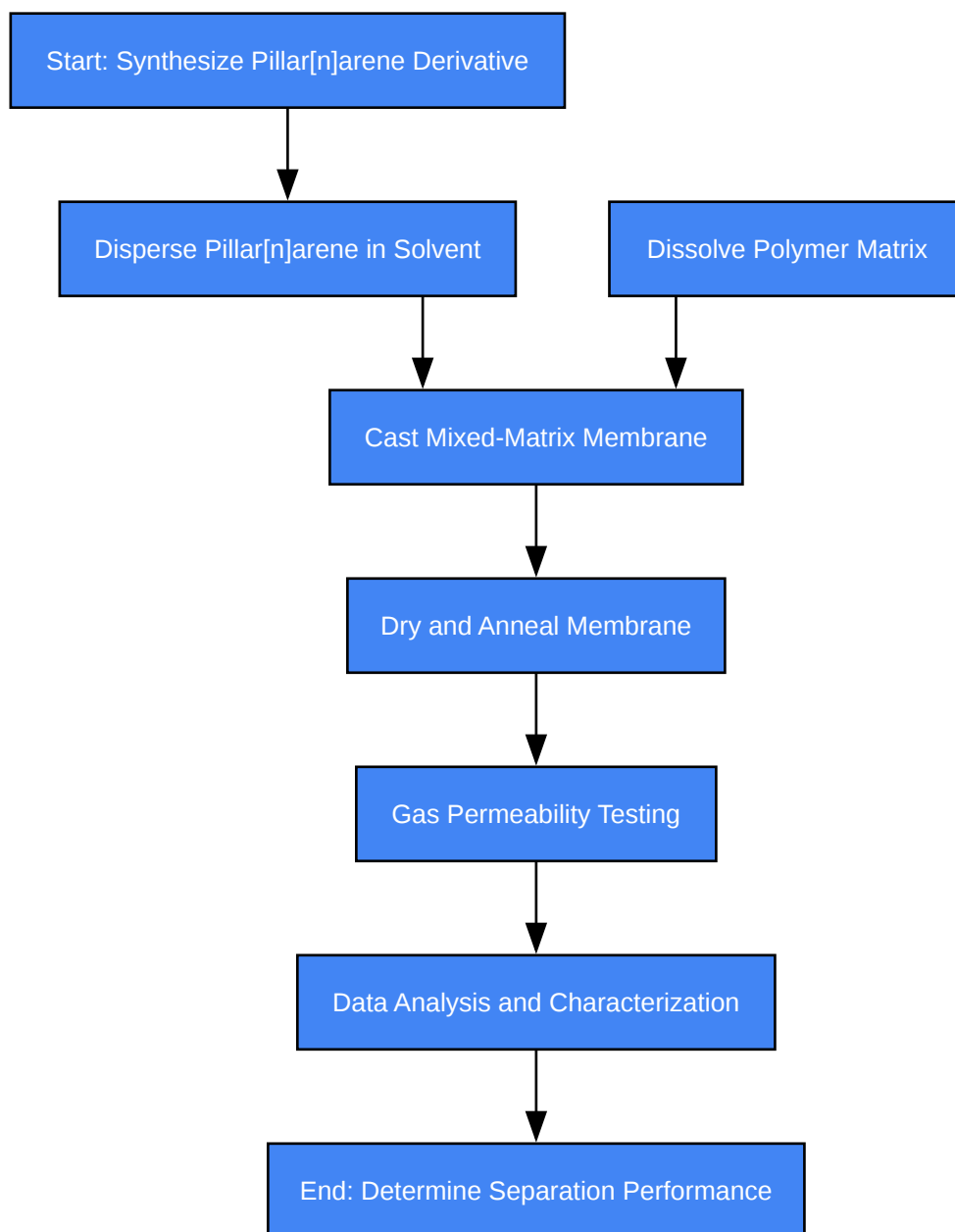
- Introduce the feed gas to the upstream side of the membrane at a constant pressure.
- Record the pressure increase in the downstream volume over time using the data acquisition system.
- Data Analysis:
  - The permeability (P) can be calculated from the steady-state rate of pressure increase in the downstream volume using the following equation:  $P = (V * l * (dp/dt)) / (A * R * T * (p_{upstream} - p_{downstream}))$  where:
    - V is the downstream volume
    - l is the membrane thickness
    - dp/dt is the rate of pressure increase at steady state
    - A is the effective membrane area
    - R is the ideal gas constant
    - T is the absolute temperature
    - p<sub>upstream</sub> and p<sub>downstream</sub> are the upstream and downstream pressures, respectively.
- Selectivity Calculation:
  - The ideal selectivity ( $\alpha$ ) for a pair of gases (A and B) is the ratio of their individual permeabilities:  $\alpha_{A/B} = P_A / P_B$

## Visualizations



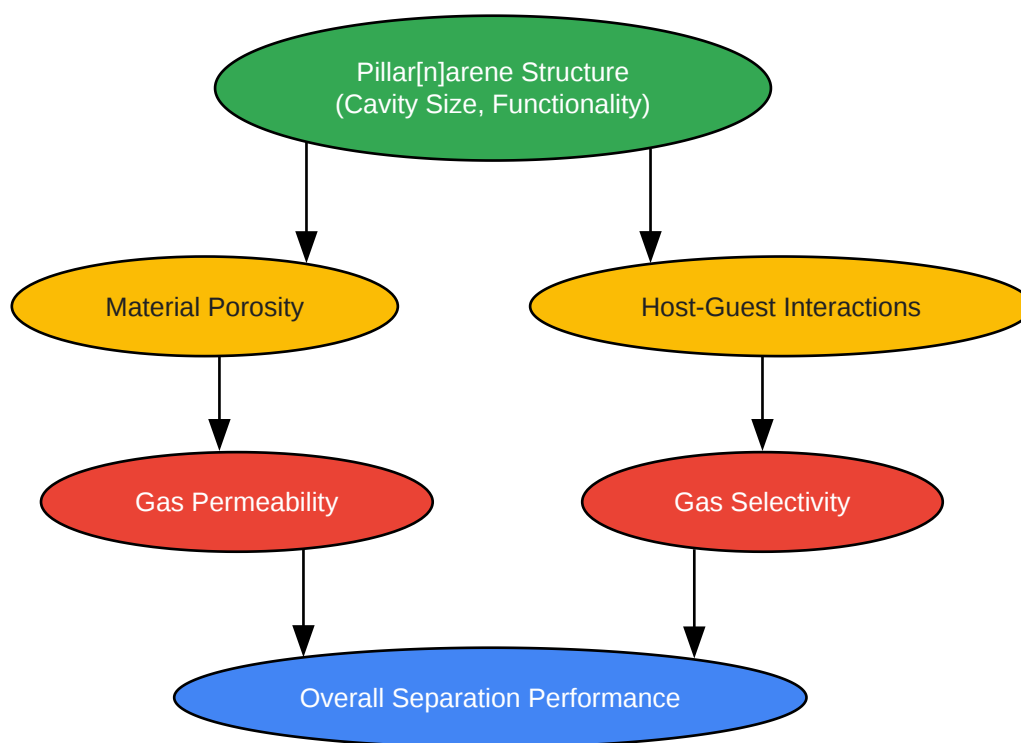
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Caption: Gas separation mechanism in a pillar[n]arene-based mixed-matrix membrane.



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Caption: Experimental workflow for fabrication and testing of pillar[n]arene MMMs.



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Caption: Relationship between pillar[n]arene structure and gas separation performance.

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## References

- [1. Applications of Supramolecular Polymers Generated from Pillar\[n\]arene-Based Molecules \[mdpi.com\]](#)
- [2. Efficient gas chromatographic separation of xylene and other aromatic isomers by using pillar\[6\]arene-based stationary phase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Insights into the synthesis of pillar\[5\]arene and its conversion into pillar\[6\]arene - Organic Chemistry Frontiers \(RSC Publishing\) \[pubs.rsc.org\]](#)

- [6. researchgate.net \[researchgate.net\]](#)
- [7. pubs.acs.org \[pubs.acs.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
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